Addressing batch-to-batch variability of commercial Isoquinolin-6-ol hydrobromide

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Compound of Interest

Compound Name:	*Isoquinolin-6-ol hydrobromide*
CAS No.:	*2094652-02-3*
Cat. No.:	*B2377953*

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Technical Support Center: Isoquinolin-6-ol Hydrobromide

Batch Variability & Troubleshooting Guide

Product: **Isoquinolin-6-ol hydrobromide** CAS (Free Base): 7651-82-3 | CAS (HBr Salt):Varies by hydrate form Chemical Class: Phenolic Heterocycle / Hydrobromide Salt

Introduction: The "Hidden" Variable in Your Synthesis

Welcome to the technical support center. If you are working with **Isoquinolin-6-ol hydrobromide**, you are likely using it as a scaffold for kinase inhibitors (e.g., ROCK/PKA pathways) or as a metabolite standard.

The Core Problem: Commercial batches of this compound frequently exhibit significant variability in color, hygroscopicity, and stoichiometry. This is not always a sign of degradation, but rather a characteristic of phenolic hydrobromide salts. This guide provides the forensic tools

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to normalize your starting material, ensuring that a 100 mg batch from Vendor A behaves identically to a 100 mg batch from Vendor B.

Module 1: Physical Appearance & Stability (The "Pink" Issue)

Q: My fresh batch is pink or light brown. Is it degraded?

A: Likely not. Phenolic isoquinolines are prone to surface oxidation, forming trace quinoid species that are highly colored (pink/red) even at ppm levels.

- The Mechanism: The 6-hydroxy group is electron-donating, making the ring susceptible to oxidation. Trace moisture and air can convert surface molecules into isoquinoline-5,8-dione derivatives (para-quinones) or ortho-quinones.
- Impact: For synthetic applications (Suzuki/Buchwald couplings), this color is usually cosmetic and does not affect yield if the bulk purity is >98%.
- Action:
  - Check solubility in DMSO-d6.[1] If the solution is clear (even if slightly colored) and NMR is clean, proceed.
  - If the solution is turbid or has black particulates, recrystallize from Ethanol/HBr.

Q: The material is "sticky" or clumping. Can I dry it?

A:Caution is required. HBr salts are hygroscopic. "Sticky" material indicates significant water uptake.

- Risk: Heating phenolic HBr salts to dry them (>60°C) in the presence of air can accelerate oxidation (turning the sticky pink solid into a hard black tar).
- Protocol: Dry in a vacuum desiccator over

  at room temperature for 24 hours. Do not use an oven.

Module 2: Stoichiometry & Purity (The "Yield" Killer)

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Q: My coupling reaction yield dropped by 30% with a new batch. Why?

A: The culprit is likely variable HBr/Water content. Commercial "Isoquinolin-6-ol HBr" is rarely exactly 1.0 equivalent of HBr. It is often a non-stoichiometric hydrate or contains excess HBr trapped in the lattice.

- Scenario: You calculate for MW = 226.07 (Anhydrous HBr salt).
- Reality: The batch is actually MW = 262 (HBr salt + 2

  + 0.1 excess HBr).
- Result: You under-loaded the reagent by ~15% and the excess acid neutralized your base (e.g.,

  or

) in the catalytic cycle.

Q: How do I determine the "Real" Molecular Weight?

A: Do not rely on the label. Use Quantitative NMR (qNMR).[1][2] This is the only self-validating method to determine the Weight Percent (Wt%) of the active scaffold.

Protocol: qNMR for Batch Normalization

- Standard: Use Maleic Acid (TraceCERT® or similar) or 1,3,5-Trimethoxybenzene. These are non-hygroscopic and have distinct singlets.
- Solvent: DMSO-d6 (ensures full solubility of the salt).
- Procedure:
  - Weigh ~10 mg of Isoquinolin-6-ol HBr (record to 0.01 mg precision).
  - Weigh ~10 mg of Internal Standard (record to 0.01 mg precision).
  - Dissolve both in 0.6 mL DMSO-d6.

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- Set relaxation delay (

) to ≥ 30 seconds (essential for accurate integration).

- Calculation: ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="ng-star-inserted display">

  Where

  = Integral area,

  = Number of protons,

  = Molar mass,

  = mass.

Module 3: Reaction Troubleshooting (The "Catalyst Poison" Effect)

Q: Can I use the HBr salt directly in Palladium-catalyzed reactions?

A: It is risky. The HBr salt introduces halide ions (

) and acidity.

- Halide Effect: High concentrations of Bromide can displace ligands on Palladium, altering the catalytic species.
- pH Effect: The acidic proton must be neutralized. If you use a weak base (e.g., TEA) in a cross-coupling, the HBr consumes 1 equivalent immediately.

Recommendation: For sensitive organometallic chemistry, Free-Base the material first.

Protocol: Converting HBr Salt to Free Base

- Dissolve the HBr salt in minimal water.
- Adjust pH to ~8–9 using saturated

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(Do not use strong NaOH; phenols form water-soluble phenolate salts at high pH).

- Note: Isoquinolin-6-ol is amphoteric. pH control is critical to precipitate the neutral form.

- Extract 3x with Ethyl Acetate or DCM/Isopropanol (3:1).
- Dry organic layer over

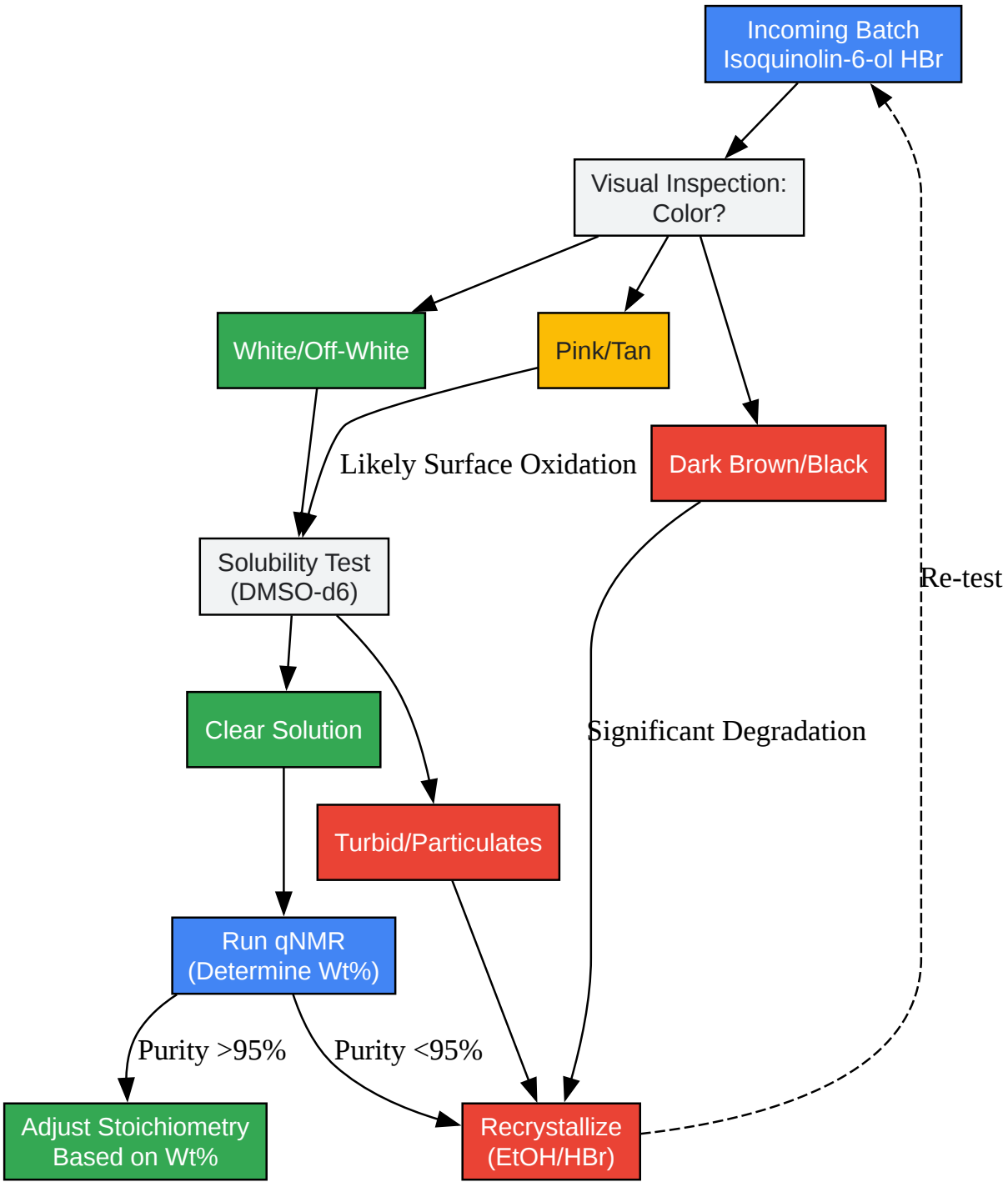
  , filter, and concentrate.
- Result: You now have the free base.[3] Re-calculate MW based on the parent structure.

Visual Troubleshooting Guides

Diagram 1: Incoming Batch Quality Control Workflow

Caption: Decision tree for assessing batch viability based on color, solubility, and qNMR data.

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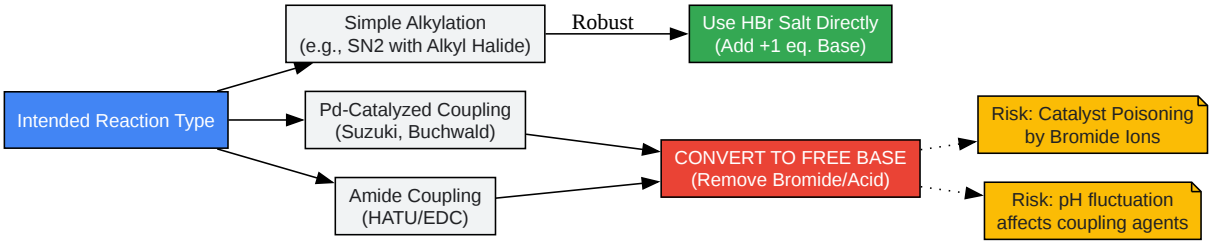


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Diagram 2: Salt vs. Free Base Decision Logic

Caption: Logic flow for determining when to desalt the material prior to synthesis.

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Summary Data Table: Common Impurities & Properties

Parameter	Specification Target	Common Deviation	Impact on Experiment
Appearance	White to off-white solid	Pink, Tan, or Light Brown	Low. Usually cosmetic surface oxidation.
HBr Content	1.0 Molar Equivalent	0.8 – 1.2 Equivalents	High. Alters reaction stoichiometry.
Water Content	< 1.0%	2.0% – 5.0% (Hygroscopic)	High. "Dead weight" leads to under-loading reagents.
Regioisomers	< 0.5% (5-OH or 7-OH)	1–3% (Synthesis byproduct)	Medium. Can form inseparable isomers in downstream steps.
Solubility	Soluble in DMSO, MeOH	Insoluble particulates	High. Indicates polymerization or inorganic salts.

References

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